

Molecular Structure & Technical Profile: Acid Green 85

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Acid green 85

CAS No.: 12220-00-7

Cat. No.: B1172249

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Advanced Characterization of 1:2 Metal Complex Acid Dyes

Executive Summary: Identity & Classification

Acid Green 85 is a high-performance synthetic dye belonging to the 1:2 Metal Complex class. Unlike simple acid dyes that rely solely on ionic bonding, **Acid Green 85** utilizes a coordinate covalent structure where a central metal ion (typically Chromium(III)) is chelated by two azo dye ligands. This architecture confers superior stability, lightfastness, and washfastness, making it a critical component in the dyeing of protein fibers (wool) and polyamides (nylon).

Crucial Distinction:

- **Acid Green 85** (CAS 12220-00-7): A Metal Complex Azo Dye.^[1] Often trade-named "Acid Olive MGL" or similar.
- Acid Green 25 (C.I. 61570): An Anthraquinone Dye (Alizarin Cyanine Green G). This is a bright bluish-green dye with a completely different planar aromatic structure.

Molecular Architecture

The core structure of **Acid Green 85** is defined by the 1:2 Metal-Ligand Stoichiometry.

The Coordination Complex

The molecule consists of one central metal ion (

, usually

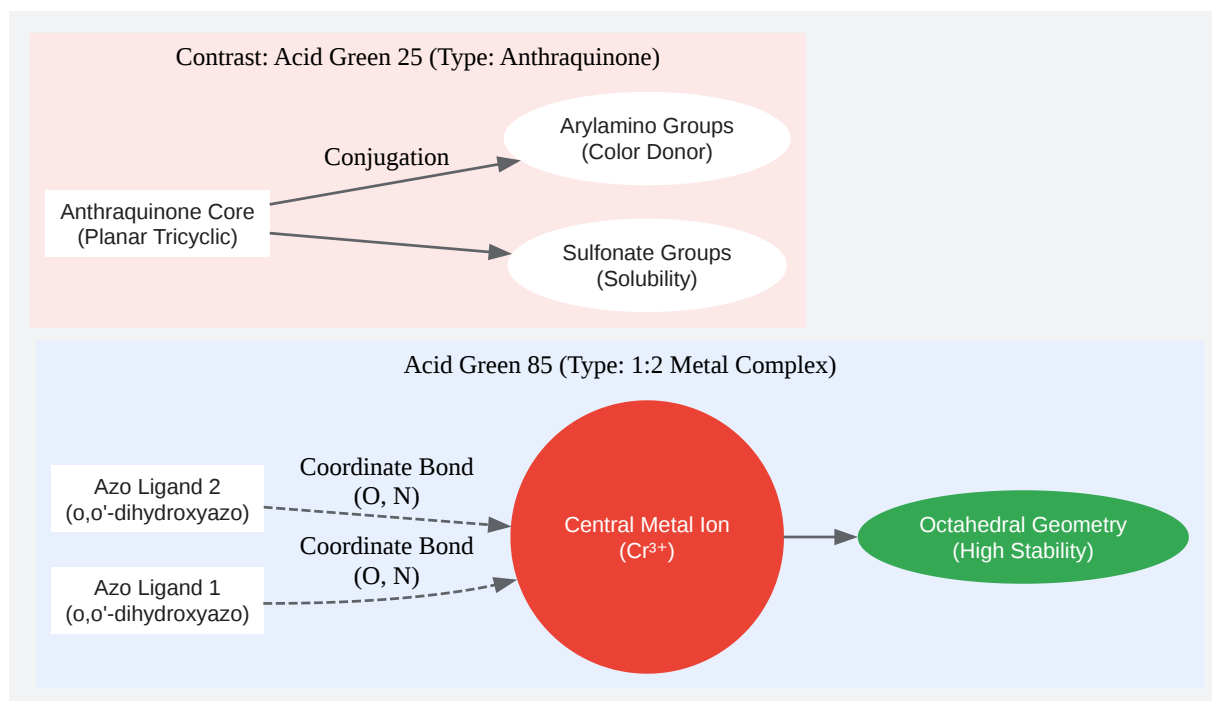
or

) coordinated to two azo dye molecules (ligands).

- Central Ion: Chromium(III) (d^3 electron configuration) acts as the Lewis acid, accepting electron pairs.
- Ligands: The ligands are typically o,o'-dihydroxyazo or o-carboxy-o'-hydroxyazo compounds. [\[1\]](#)
- Chelation: The metal binds to the azo nitrogen and the oxygen atoms of the hydroxyl/carboxyl groups, forming stable 5- or 6-membered chelate rings. This "claw-like" binding protects the azo chromophore (N=N) from oxidative degradation (UV light), resulting in the dye's characteristic high lightfastness. [\[1\]](#)

Structural Diagram: 1:2 Metal Complex Mechanism

The following diagram illustrates the generic coordination geometry of an **Acid Green 85**-type metal complex versus the Acid Green 25 anthraquinone structure.



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Figure 1: Structural comparison between the Metal Complex architecture of **Acid Green 85** and the Anthraquinone core of Acid Green 25.[1]

Physicochemical Profiling

Property	Acid Green 85 (Metal Complex)	Acid Green 25 (Anthraquinone)
CAS Number	12220-00-7	4403-90-1
Chromophore	Azo-Metal Chelate	Anthraquinone
Color Shade	Olive Green / Dull Green	Bright Bluish Green
Lightfastness	Excellent (6-7)	Good (5)
Washfastness	Excellent	Moderate
Solubility	Moderate (Non-ionic character masked)	High (Disulfonated)
pH Stability	Stable in acidic/neutral baths	Stable

Solubility & Ionization

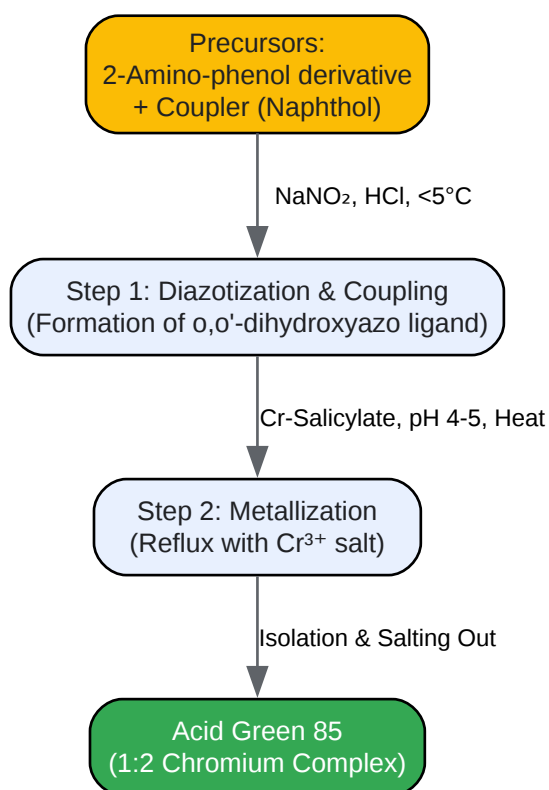
Acid Green 85 is typically a monosulfonated or unsulfonated complex that relies on the inherent polarity of the complex or a single solubilizing group. In water, it forms an anionic complex (often balanced by

). The bulky nature of the 1:2 complex reduces its migration rate within the fiber, which is advantageous for wet fastness but requires careful control of pH and temperature during dyeing (often requiring leveling agents).

Synthesis Logic

The synthesis of **Acid Green 85** involves a two-step "metallization" process:

- **Ligand Synthesis:** Diazotization of a primary aromatic amine (e.g., 2-amino-4-nitrophenol) followed by coupling with a coupler (e.g., substituted naphthol) to form the o,o'-dihydroxyazo intermediate.
- **Complexation:** Reaction of the azo intermediate with a Chromium(III) salt (e.g., chromium salicylate or chromium sulfate) at high temperature.
 - **Stoichiometry Control:** The reaction is driven to a 1:2 ratio (1 Metal : 2 Ligands) by controlling pH and molar equivalents.



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Figure 2: Synthetic pathway for 1:2 Metal Complex dyes like **Acid Green 85**.

Analytical Characterization Protocols

For researchers validating the identity of **Acid Green 85**, the following self-validating protocols are recommended.

HPLC-DAD Analysis

Metal complex dyes often exist as mixtures of stereoisomers (meridional/facial).

- Column: C18 Reverse Phase (e.g., 250mm x 4.6mm, 5 μ m).
- Mobile Phase:
 - A: 10mM Ammonium Acetate (pH 6.0).
 - B: Acetonitrile.[2]

- Gradient: 10% B to 90% B over 30 mins.
- Detection: Diode Array (DAD) at 254nm and (typically 580-620nm for olive greens).
- Expected Result: A dominant peak cluster (isomers) distinct from the sharp single peak of anthraquinone dyes.

Metal Content Verification (ICP-OES)

To distinguish from Acid Green 25 (Metal-free):

- Digestion: Digest 10mg of dye in .
- Analysis: Inductively Coupled Plasma Optical Emission Spectroscopy (ICP-OES).
- Target: Chromium (283.563 nm).
- Validation: Positive detection of Cr confirms the Metal Complex identity (**Acid Green 85**). Absence implies Acid Green 25 or other organic class.

Biological & Pharmaceutical Relevance

While Acid Green 25 is FDA-approved for use in cosmetics and sutures (D&C Green No. 5), **Acid Green 85** is generally restricted to industrial textile applications (wool, nylon, leather).

- Toxicity: The presence of Chromium (even in stable trivalent complex form) requires strict waste management and excludes it from most bio-medical applications compared to the safer anthraquinone counterparts.
- Research Use: Used as a probe for studying protein-dye interactions where hydrophobic and coordinate bonding mechanisms are being investigated.

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- To cite this document: BenchChem. [Molecular Structure & Technical Profile: Acid Green 85]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1172249/docs#molecular-structure-technical-profile-acid-green-85>]

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